

# Personal protective equipment for handling Ivaltinostat formic

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## Compound of Interest

Compound Name: Ivaltinostat formic

Cat. No.: B8201730

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## Essential Safety and Handling Guide for Ivaltinostat Formic

This guide provides crucial safety and logistical information for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **Ivaltinostat formic**. The following procedures are designed to ensure a safe laboratory environment and proper disposal of waste materials.

Chemical Identifier:

- Product Name: Ivaltinostat (formic)
- Synonyms: CG-200745 (formic)
- Molecular Formula:  $C_{25}H_{35}N_3O_6$
- Molecular Weight: 473.56

## Hazard Identification and Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **Ivaltinostat formic** may classify it as a non-hazardous substance, it is crucial to handle it with care due to its composition as a salt of Ivaltinostat and

formic acid.[1] Formic acid is a flammable, corrosive, and toxic compound.[2][3][4][5] Therefore, comprehensive personal protective equipment is mandatory to mitigate risks.

#### Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile, neoprene, or PVC gloves are suitable.[6] Replace immediately if punctured or stretched.[6]
Eye/Face Protection	Safety glasses with side shields or goggles	Must be worn at all times.
Face shield	Required when there is a risk of splashing.	
Skin and Body Protection	Laboratory coat	Standard lab coat for minimal risk activities.
Coveralls	Recommended for larger quantities or when significant exposure is possible.[6]	
Flame-retardant antistatic protective clothing	Advised when handling large quantities due to the flammability of formic acid.	
Respiratory Protection	Fume hood	All handling of Ivaltinostat formic should be conducted in a certified chemical fume hood. [3]
Respirator	May be required for spill cleanup or in case of ventilation failure.	

## Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is vital for maintaining a safe laboratory environment.

#### Handling:

- Ventilation: Always handle **Ivaltinostat formic** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or aerosols.[\[1\]](#)[\[4\]](#)
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Ignition Sources: Keep the substance away from heat, sparks, and open flames, as formic acid is flammable.[\[3\]](#)[\[4\]](#)
- Static Discharge: Implement measures to prevent static discharge.[\[3\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in areas where **Ivaltinostat formic** is handled.[\[3\]](#) Wash hands thoroughly after handling.[\[3\]](#)

#### Storage:

- Container: Keep the container tightly sealed in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Incompatibilities: Store away from strong oxidizing agents, strong bases, and metals.[\[3\]](#)
- Sunlight: Protect from direct sunlight.[\[1\]](#)
- Recommended Temperature: Store at 4°C, sealed and away from direct sunlight.[\[1\]](#)

## Emergency Procedures

Immediate and appropriate responses to emergencies can significantly minimize harm.

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][3] Seek immediate medical attention.[1]
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water.[1][3] Seek medical attention.[1]
Inhalation	Move the individual to fresh air.[1] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[1] Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting.[1][3] Wash out the mouth with water.[1] Seek immediate medical attention.[1]
Spill	Evacuate the area.[1] Wear appropriate PPE, including respiratory protection.[1] Absorb the spill with inert material and place it in a suitable container for disposal. Ventilate the area and wash the spill site after material pickup is complete.
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[3] Wear self-contained breathing apparatus and full protective clothing.[1]

## Disposal Plan

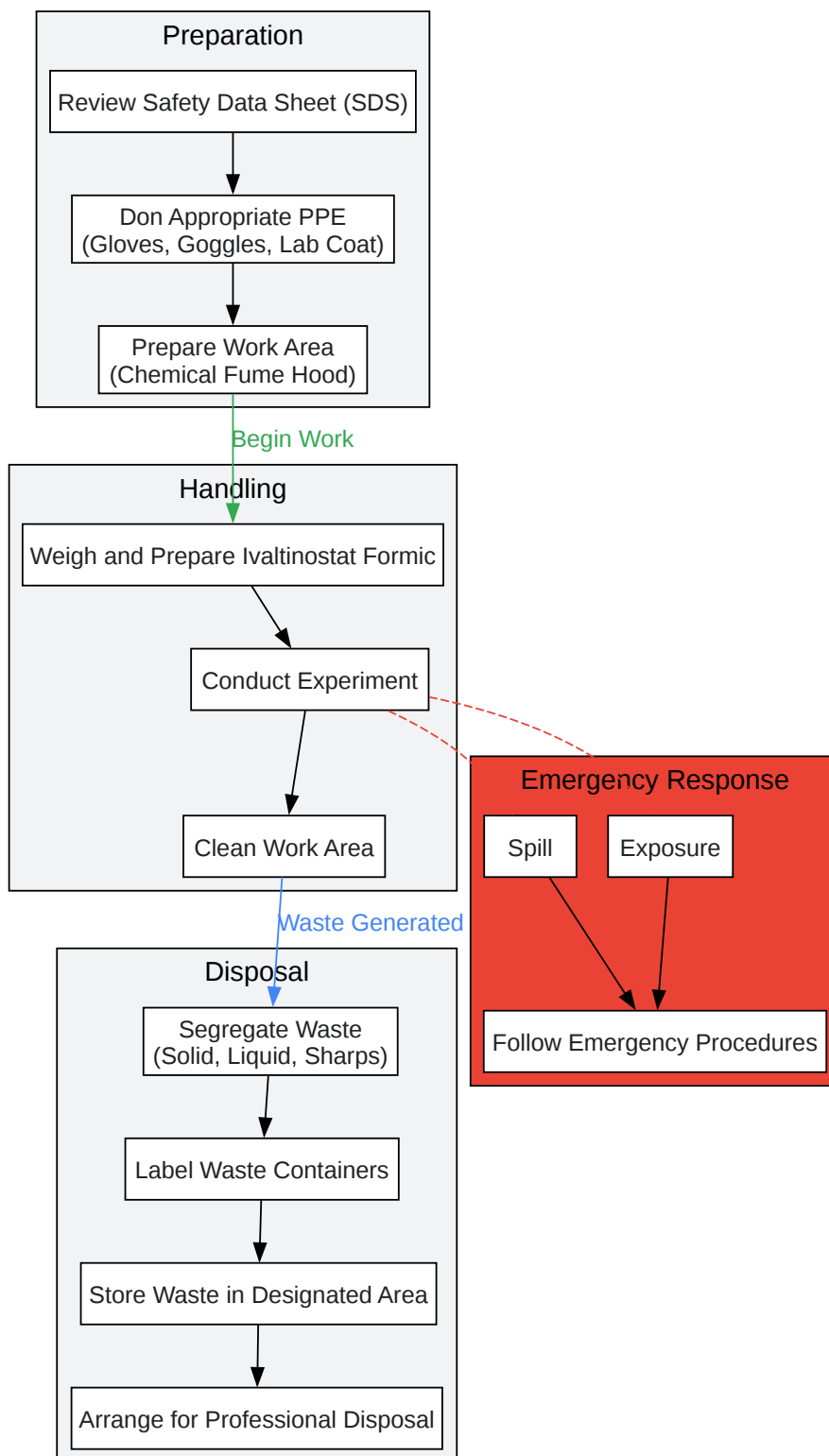
Proper disposal of **Ivaltinostat formic** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: All waste materials should be considered hazardous waste.

- Containers: Collect waste in clearly labeled, sealed containers.
- Disposal Route: Dispose of the chemical waste through a licensed professional waste disposal service.<sup>[3]</sup> Do not allow the substance to enter drains or waterways.<sup>[1]</sup>
- Contaminated PPE: Contaminated PPE should be disposed of as hazardous waste.

## Workflow for Handling Ivaltinostat Formic

## Workflow for Safe Handling of Ivaltinostat Formic

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Caption: A flowchart outlining the key steps for the safe handling of **Ivaltinostat formic**, from preparation to disposal, including emergency protocols.

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